

# Application Notes and Protocols: Germanium Tetraiodide in Infrared Applications

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## Compound of Interest

Compound Name: Germanium tetraiodide

Cat. No.: B078950

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## Introduction

**Germanium Tetraiodide** ( $\text{GeI}_4$ ) is a crystalline solid compound of germanium and iodine. While elemental Germanium (Ge) is a well-established and widely used material in infrared (IR) optics due to its excellent transmission in the 2-14  $\mu\text{m}$  range and high refractive index, **Germanium Tetraiodide** in its bulk form is not a conventional material for manufacturing IR optical components like lenses or windows. A comprehensive review of available literature reveals a significant lack of data on the specific infrared optical properties of bulk  $\text{GeI}_4$ , such as its refractive index and transmission spectrum.

The primary application of **Germanium Tetraiodide** in the context of infrared technologies lies in its use as a precursor for the synthesis of Germanium-based nanomaterials and thin films. These nanomaterials, particularly Germanium nanocrystals, exhibit quantum confinement effects and have potential applications in areas such as near-infrared detectors and photovoltaics.

These notes provide an overview of the properties of **Germanium Tetraiodide**, its role as a precursor, and detailed protocols for the synthesis of Germanium nanocrystals. For comparative purposes, the optical properties of elemental Germanium are also presented.

## Properties of Germanium Tetraiodide

**Germanium Tetraiodide** is an orange to red crystalline solid that is sensitive to moisture. Proper handling and storage in inert, dry conditions are crucial.

Table 1: Physical and Chemical Properties of **Germanium Tetraiodide** (GeI<sub>4</sub>)

Property	Value	References
Chemical Formula	GeI <sub>4</sub>	
Molar Mass	580.248 g/mol	
Appearance	Orange to red crystalline solid	
Density	4.32 g/cm <sup>3</sup>	
Melting Point	146 °C (419 K)	
Boiling Point	440 °C	
Solubility	Soluble in non-polar solvents (e.g., carbon disulfide, chloroform, benzene). Reacts with water.	
Crystal Structure	Cubic	

## Germanium Tetraiodide as a Precursor for Germanium Nanocrystals

**Germanium Tetraiodide** is a key precursor in the colloidal synthesis of Germanium nanocrystals. These nanocrystals are of interest for their size-tunable optical and electronic properties, which can be tailored for specific near-infrared applications.

### Experimental Protocol: Microwave-Assisted Colloidal Synthesis of Germanium Nanocrystals from GeI<sub>4</sub>

This protocol is based on a two-step microwave-assisted reduction of **Germanium Tetraiodide** in oleylamine (OAm) to produce monodispersed, single-crystalline Germanium nanocrystals.

Materials:

- **Germanium Tetraiodide** (GeI<sub>4</sub>)
- Oleylamine (OAm)
- Toluene (anhydrous)
- Ethanol (anhydrous)
- Microwave reactor
- Schlenk line and glassware
- Centrifuge
- Glovebox

Procedure:

- Preparation of GeI<sub>4</sub> Stock Solution:
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